

Technical Support Center: Safe Disposal of 2-(Trifluoromethoxy)ethanol Waste

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Compound of Interest

Compound Name: 2-(Trifluoromethoxy)ethanol

Cat. No.: B1369605

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This guide provides detailed procedures and answers frequently asked questions regarding the safe disposal of **2-(Trifluoromethoxy)ethanol** waste. It is intended for researchers, scientists, and drug development professionals who may handle this substance in a laboratory setting.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **2-(Trifluoromethoxy)ethanol**?

A1: **2-(Trifluoromethoxy)ethanol** is classified as a flammable liquid and vapor.^[1] It can cause skin and serious eye irritation, and may also lead to respiratory irritation.^{[1][2]} Therefore, handling this chemical requires appropriate personal protective equipment (PPE) and adherence to safety protocols.

Q2: How should I collect and store **2-(Trifluoromethoxy)ethanol** waste in the laboratory?

A2: All waste containing **2-(Trifluoromethoxy)ethanol** should be collected in a designated, properly labeled, and chemically compatible waste container.^{[3][4]} It is crucial to keep halogenated solvent waste separate from non-halogenated waste streams to facilitate proper disposal and manage costs.^[1] The container must be kept tightly closed when not in use and stored in a cool, dry, well-ventilated area, away from sources of ignition.^{[1][3]}

Q3: Can I dispose of small amounts of **2-(Trifluoromethoxy)ethanol** down the drain?

A3: No, you must never dispose of **2-(Trifluoromethoxy)ethanol** down the drain.[3] This compound is a halogenated organic solvent and can have a detrimental impact on the environment. It must be disposed of as hazardous waste.

Q4: What are the regulatory classifications for this type of waste?

A4: In the United States, **2-(Trifluoromethoxy)ethanol** waste is regulated as a hazardous waste under the Resource Conservation and Recovery Act (RCRA) due to its flammability.[5][6] [7] In the European Union, it falls under the European Waste Catalogue (EWC) code for organic halogenated solvents, washing liquids, and mother liquors, such as 07 01 03* or 07 03 03*, which are classified as Absolute Hazardous.[2][8][9]

Q5: What should I do in case of a spill of **2-(Trifluoromethoxy)ethanol**?

A5: For a small spill, ensure the area is well-ventilated and eliminate all ignition sources. Wearing appropriate PPE (gloves, goggles, and a lab coat), contain the spill with an inert absorbent material (such as sand or vermiculite).[3] Collect the contaminated material into a sealed container and label it as hazardous waste. For larger spills, evacuate the area and follow your institution's emergency procedures.[3]

Troubleshooting Guide

Issue	Possible Cause	Solution
Unsure if waste is contaminated with 2-(Trifluoromethoxy)ethanol	Cross-contamination during an experiment.	When in doubt, treat the waste as halogenated hazardous waste. Segregate it in a properly labeled container for halogenated solvents.
Waste container is bulging or showing signs of pressure buildup	Incompatible wastes may have been mixed, leading to a chemical reaction.	Do not open the container. Move it to a fume hood or a safe, isolated, and well-ventilated area. Contact your institution's Environmental Health and Safety (EHS) department immediately for guidance.
The hazardous waste tag is lost or damaged	Improper handling or storage of the waste container.	Immediately re-label the container with as much information as possible. Include the words "Hazardous Waste" and list all known components and their estimated concentrations. Contact your EHS department for a new official tag.
Disposal vendor refuses to accept the waste	Improper labeling, unknown constituents, or mixing of incompatible waste streams.	Contact your EHS department for assistance. They can help with proper characterization and labeling of the waste to meet the disposal vendor's requirements.

Quantitative Data Summary

Property	Value	Reference
CAS Number	362631-84-3	[9]
Molecular Formula	C3H5F3O2	[9]
Molecular Weight	130.07 g/mol	[9]
Appearance	Liquid	
Density	1.334 g/mL at 25 °C	
Flash Point	44.4 °C (111.9 °F)	

Experimental Protocol: Segregation and Preparation of 2-(Trifluoromethoxy)ethanol Waste for Disposal

This protocol outlines the standard procedure for the safe collection and preparation of **2-(Trifluoromethoxy)ethanol** waste for pickup by a licensed hazardous waste disposal service.

Materials:

- Designated hazardous waste container for halogenated organic solvents (chemically compatible, e.g., polyethylene or glass with a secure cap)
- Hazardous waste tags (provided by your institution's EHS department)
- Personal Protective Equipment (PPE): safety goggles, chemical-resistant gloves (e.g., nitrile), lab coat
- Fume hood
- Secondary containment bin

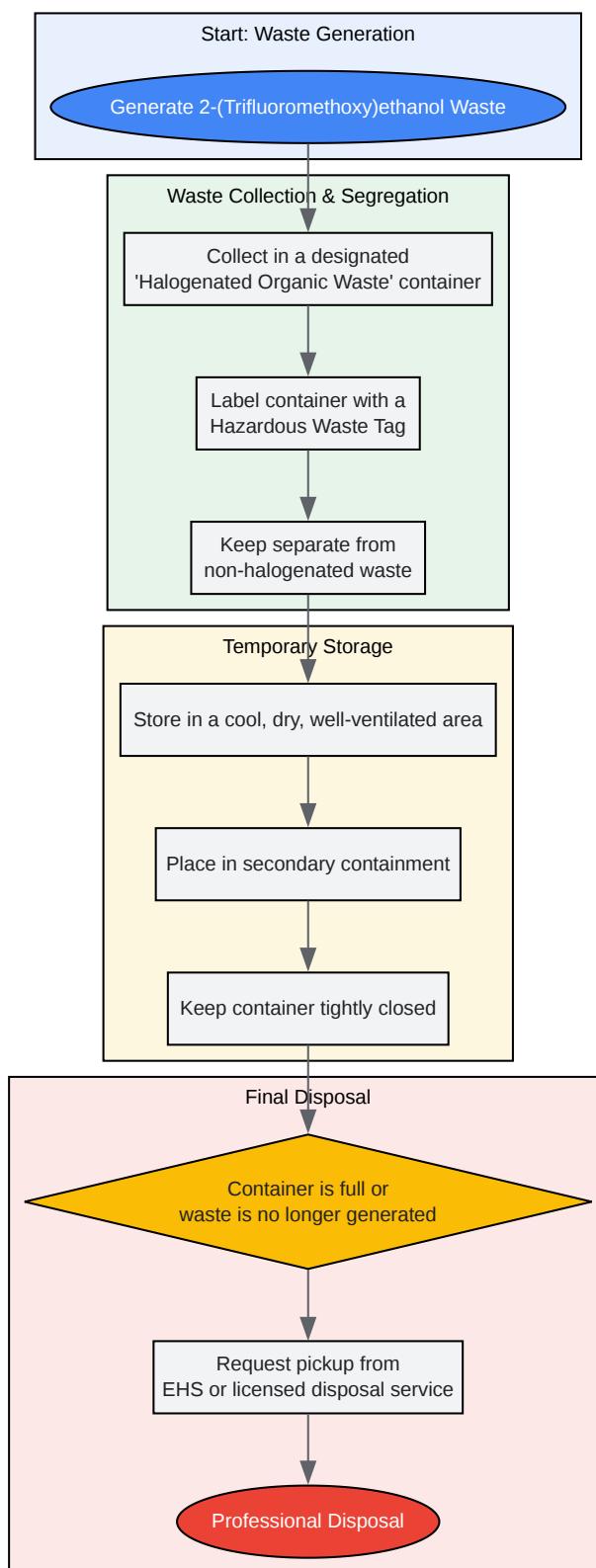
Procedure:

- Container Preparation:
 - Obtain a clean, empty, and appropriate waste container.

- Affix a hazardous waste tag to the container before adding any waste.
- Fill out the generator information on the tag (your name, lab location, etc.).
- Waste Collection:
 - Perform all waste transfers inside a certified chemical fume hood.
 - Carefully pour the **2-(Trifluoromethoxy)ethanol** waste into the designated container. Avoid splashing.
 - Do not mix this waste with non-halogenated solvents or other incompatible waste streams.
[1]
- Container Management:
 - Keep the waste container securely closed at all times, except when adding waste.
 - Do not fill the container to more than 80% of its capacity to allow for vapor expansion.
 - Update the hazardous waste tag with the chemical name "**2-(Trifluoromethoxy)ethanol**" and the estimated volume each time you add waste.
- Storage:
 - Store the waste container in a designated satellite accumulation area within your laboratory.
 - The storage area should be in a secondary containment bin to catch any potential leaks.
 - Ensure the storage location is away from heat, sparks, open flames, and incompatible materials.[3]
- Disposal Request:
 - Once the container is full (or you are finished generating this waste stream), complete the hazardous waste tag with the final volume and date.

- Follow your institution's procedure to request a waste pickup from the EHS department or their designated contractor.

Logical Workflow for Waste Disposal

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Caption: Decision workflow for the safe disposal of **2-(Trifluoromethoxy)ethanol** waste.

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References

- 1. campusoperations.temple.edu [campusoperations.temple.edu]
- 2. dsposal.uk [dsposal.uk]
- 3. wpcdn.web.wsu.edu [wpcdn.web.wsu.edu]
- 4. PSFC Halogenated Solvents [www-internal.psfc.mit.edu]
- 5. youtube.com [youtube.com]
- 6. epa.gov [epa.gov]
- 7. epa.gov [epa.gov]
- 8. EWC codes | List Of Waste | European Waste Codes [pureplanetrecycling.co.uk]
- 9. eur-lex.europa.eu [eur-lex.europa.eu]
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